

6-Formylpicolinonitrile: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 6-Formylpicolinonitrile

Cat. No.: B1333604

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CAS Number: 85148-95-4

Synonyms: 6-Formylpyridine-2-carbonitrile, 2-Cyano-6-formylpyridine

This technical guide provides an in-depth overview of **6-Formylpicolinonitrile**, a versatile heterocyclic building block of significant interest to researchers, scientists, and professionals in drug development. This document covers its physicochemical properties, synthesis, reactivity, potential applications, and safety considerations.

Physicochemical Properties

6-Formylpicolinonitrile is a solid organic compound featuring a pyridine ring substituted with both a formyl and a nitrile group. These functional groups contribute to its unique chemical reactivity and make it a valuable intermediate in organic synthesis.

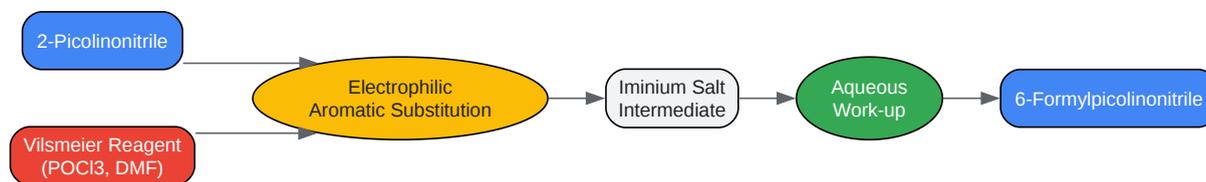
Property	Value	Source
Molecular Formula	C ₇ H ₄ N ₂ O	[1]
Molecular Weight	132.12 g/mol	[1]
CAS Number	85148-95-4	[1]
Appearance	White to off-white solid	Inferred from typical pyridine aldehydes
Melting Point	80-82 °C	[1]
Boiling Point (Predicted)	225.2 ± 20.0 °C	[1]
Solubility	No quantitative data available. Expected to be soluble in polar organic solvents such as DMSO, DMF, and alcohols. Limited solubility in nonpolar solvents is predicted.	[2]

Synthesis of 6-Formylpicolinonitrile

The synthesis of **6-Formylpicolinonitrile** can be achieved through various synthetic routes. A common and effective method is the Vilsmeier-Haack reaction, which involves the formylation of a suitable pyridine precursor. While a specific, detailed experimental protocol for this exact compound is not readily available in the cited literature, a general procedure can be outlined based on established Vilsmeier-Haack reaction protocols.[3][4][5]

Proposed Synthetic Pathway: Vilsmeier-Haack Reaction

The Vilsmeier-Haack reaction utilizes a Vilsmeier reagent, typically formed in situ from phosphorus oxychloride (POCl₃) and a substituted amide like N,N-dimethylformamide (DMF), to introduce a formyl group onto an electron-rich aromatic ring. In the case of **6-Formylpicolinonitrile**, the starting material would likely be 2-picolinonitrile.



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Caption: Proposed synthesis of **6-Formylpicolinonitrile** via the Vilsmeier-Haack reaction.

Experimental Protocol (Proposed)

Disclaimer: The following is a generalized, hypothetical protocol and should be adapted and optimized with appropriate safety precautions in a laboratory setting.

Materials:

- 2-Picolinonitrile
- Phosphorus oxychloride (POCl_3)
- N,N-Dimethylformamide (DMF), anhydrous
- Dichloromethane (DCM), anhydrous
- Crushed ice
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Solvents for purification (e.g., ethyl acetate, hexanes)

Procedure:

- **Vilsmeier Reagent Formation:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add anhydrous DMF (3 equivalents). Cool the flask to 0 °C in an ice bath. Slowly add POCl₃ (1.2 equivalents) dropwise to the DMF with vigorous stirring, ensuring the temperature remains below 10 °C. Allow the mixture to stir at 0 °C for 30 minutes to form the Vilsmeier reagent.
- **Reaction with Substrate:** Dissolve 2-picolinonitrile (1 equivalent) in anhydrous DCM and add it dropwise to the freshly prepared Vilsmeier reagent at 0 °C. After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux (around 40-50 °C).
- **Monitoring:** Monitor the progress of the reaction by Thin Layer Chromatography (TLC).
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature and carefully pour it onto crushed ice with vigorous stirring.
- **Neutralization:** Slowly neutralize the acidic solution by adding saturated sodium bicarbonate solution until the pH is approximately 7-8.
- **Extraction:** Extract the aqueous layer with DCM (3 x volume). Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- **Purification:** Filter the drying agent and concentrate the organic phase under reduced pressure. The crude product can be purified by column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes).

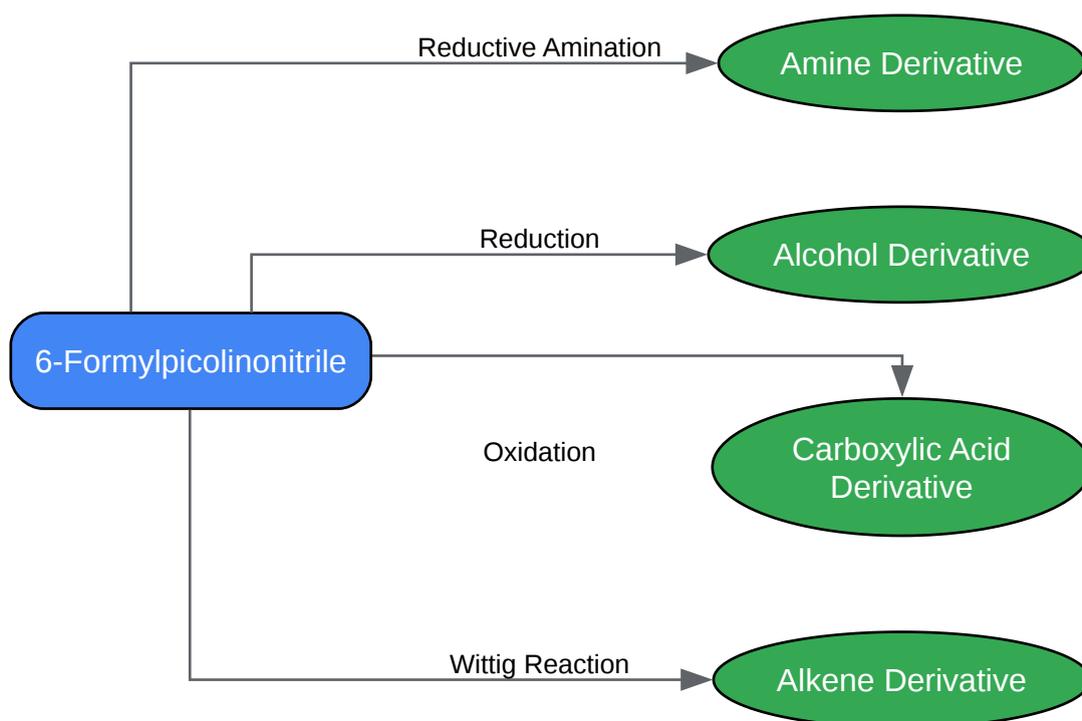
Reactivity and Potential Applications

The chemical reactivity of **6-Formylpicolinonitrile** is dominated by its two functional groups: the aldehyde and the nitrile.

Reactions of the Aldehyde Group

The formyl group is a versatile handle for a variety of chemical transformations, making this compound a valuable intermediate in the synthesis of more complex molecules, including potential pharmaceutical agents.^{[6][7]}

- Reductive Amination: The aldehyde can react with primary or secondary amines in the presence of a reducing agent (e.g., sodium triacetoxyborohydride) to form the corresponding amines. This is a fundamental reaction in the synthesis of many drug candidates.[8]
- Wittig Reaction: Reaction with phosphorus ylides can convert the aldehyde into an alkene.
- Oxidation: The aldehyde can be oxidized to the corresponding carboxylic acid (6-carboxypicolinonitrile).
- Reduction: The aldehyde can be reduced to the corresponding alcohol (6-(hydroxymethyl)picolinonitrile).
- Condensation Reactions: The aldehyde can participate in various condensation reactions, such as the Knoevenagel condensation, to form carbon-carbon bonds.



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Caption: Key reactions of the aldehyde group in **6-Formylpicolinonitrile**.

Reactions of the Nitrile Group

The nitrile group is relatively stable but can undergo several important transformations:

- **Hydrolysis:** The nitrile can be hydrolyzed under acidic or basic conditions to form the corresponding carboxylic acid or amide.
- **Reduction:** The nitrile can be reduced to a primary amine.
- **Cyclization Reactions:** The nitrile group can participate in cyclization reactions to form various heterocyclic systems, which are common scaffolds in medicinal chemistry.

Applications in Drug Discovery

While specific examples of marketed drugs derived directly from **6-Formylpicolinonitrile** are not prominent in the literature, its structural motifs are present in various biologically active compounds. Pyridine-based compounds are a well-established class of therapeutic agents. The presence of both a formyl and a nitrile group allows for diverse and orthogonal chemical modifications, making it an attractive starting material for the synthesis of compound libraries for high-throughput screening.^{[9][10][11]} For instance, derivatives of 6-formyl-pyridine-2-carboxylate have been investigated for their telomerase inhibitory activities.^[6]

Spectroscopic Data

Detailed experimental spectroscopic data for **6-Formylpicolinonitrile** is not readily available in the public domain. For unambiguous structure confirmation, it is recommended to acquire ¹H NMR, ¹³C NMR, and mass spectrometry data upon synthesis.

Safety and Handling

A specific Material Safety Data Sheet (MSDS) for **6-Formylpicolinonitrile** is not widely available. Therefore, it should be handled with the care appropriate for a novel chemical compound, following standard laboratory safety procedures.^{[12][13][14]}

General Safety Precautions:

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.^[13]
- **Engineering Controls:** Handle in a well-ventilated area, preferably in a chemical fume hood.

- Inhalation: Avoid inhaling dust or vapors.
- Skin and Eye Contact: Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.[12]
- Ingestion: Do not ingest. If swallowed, seek immediate medical attention.

Hazard Classification (Predicted):

Based on the functional groups present, **6-Formylpicolinonitrile** may be classified as:

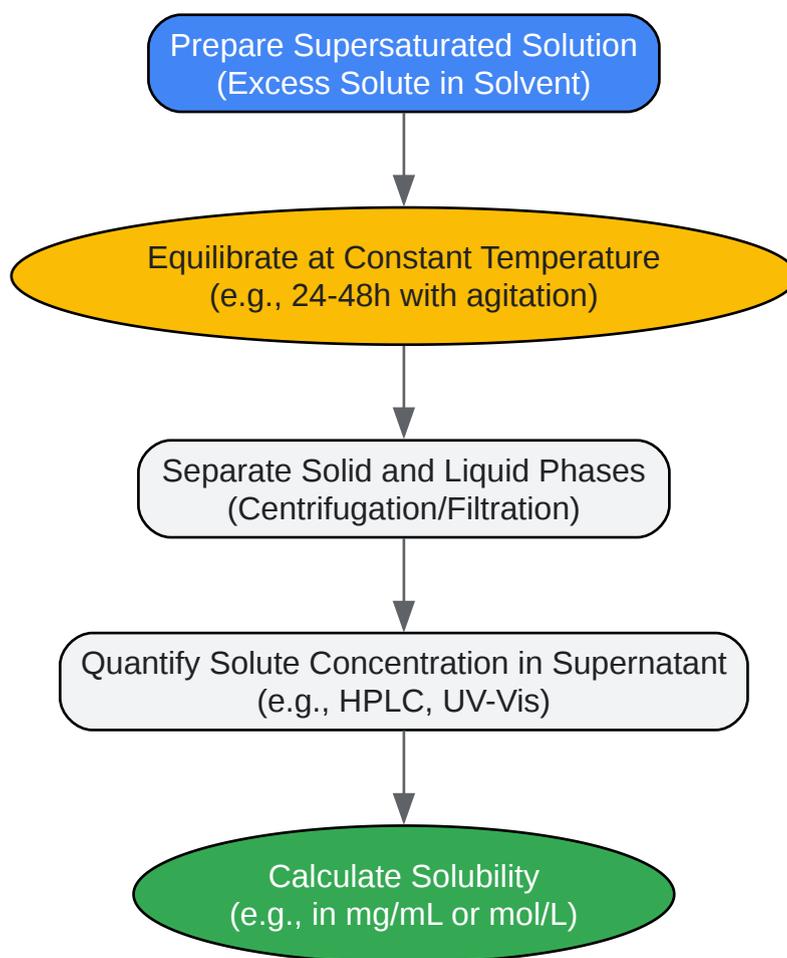
- Harmful if swallowed.[14]
- Causes skin irritation.[14]
- Causes serious eye irritation.[14]
- May cause respiratory irritation.[14]

Storage:

Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.

Experimental Protocol for Solubility Determination

As quantitative solubility data is not available, the following is a general experimental protocol for its determination in various organic solvents.[2]



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Caption: Experimental workflow for determining the solubility of **6-Formylpicolinonitrile**.

This technical guide serves as a valuable resource for researchers interested in the chemistry and applications of **6-Formylpicolinonitrile**. While some experimental data is limited, the information provided on its properties, synthesis, and reactivity should facilitate its use in various research and development endeavors.

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